

Application Notes and Protocols for Triacontyl Acetate Foliar Spray

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Compound of Interest

Compound Name: *Triacontyl acetate*

Cat. No.: *B1608528*

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Introduction

Triacontyl acetate, a saturated long-chain fatty acid ester, is recognized for its potent plant growth-regulating properties. As the acetate ester of Triacontanol, it shares a similar mechanism of action, influencing a cascade of physiological and biochemical processes that can lead to enhanced growth, improved stress tolerance, and increased yield in various plant species. Due to its lipophilic nature and insolubility in water, a proper formulation is critical for its effective application as a foliar spray.^[1] These application notes provide detailed protocols for the formulation of **Triacontyl acetate** and methods for evaluating its efficacy.

Data Presentation

Table 1: Physicochemical Properties of **Triacontyl Acetate**

Property	Value
Molecular Formula	C ₃₂ H ₆₄ O ₂
Molecular Weight	480.85 g/mol
Appearance	Colorless liquid or solid
Solubility	Soluble in organic solvents (e.g., ethanol, chloroform, benzene); Insoluble in water[1]
Storage Temperature	2-8°C

Table 2: Recommended Concentration Ranges for Foliar Application of Triacontanol/**Triacontyl Acetate**

Concentration (ppm)	Concentration (μM)	Concentration (M)	Crop Examples
0.05 - 1.0	~0.1 - 2.1	~1x10 ⁻⁷ - 2.1x10 ⁻⁶	Corn, Rice, Tomato, Cucumber, Mentha arvensis
1.0 - 4.0	~2.1 - 8.3	~2.1x10 ⁻⁶ - 8.3x10 ⁻⁶	Turmeric, Papaver somniferum
up to 20	~41.6	~4.16x10 ⁻⁵	Olive

Note: The optimal concentration can vary depending on the plant species, growth stage, and environmental conditions. It is recommended to perform a dose-response study to determine the most effective concentration for a specific application.

Experimental Protocols

Protocol 1: Preparation of Triacontyl Acetate Stock Solution (1000 ppm)

Materials:

- **Triacontyl acetate** (high purity)

- Ethanol (95% or absolute)
- Non-ionic surfactant (e.g., Tween® 20, Tween® 80, or Polysorbate 20)
- Distilled or deionized water
- Glass beakers
- Magnetic stirrer and stir bar
- Volumetric flasks (100 mL and 1000 mL)
- Pipettes
- Analytical balance

Procedure:

- **Dissolution:** Accurately weigh 100 mg of **Triacetyl acetate** and transfer it to a 100 mL glass beaker. Add 50 mL of 95% ethanol.
- **Mixing:** Place the beaker on a magnetic stirrer and stir until the **Triacetyl acetate** is completely dissolved. Gentle warming (to no more than 40°C) can aid dissolution.
- **Surfactant Addition:** Add 0.5 mL of a non-ionic surfactant (e.g., Tween® 20) to the solution and continue to stir for 5-10 minutes to ensure thorough mixing.
- **Transfer:** Quantitatively transfer the solution to a 100 mL volumetric flask.
- **Final Volume:** Bring the volume up to 100 mL with 95% ethanol and mix well. This results in a 1000 ppm (1 mg/mL) stock solution.
- **Storage:** Store the stock solution in a tightly sealed glass bottle at 4°C, protected from light.

Protocol 2: Preparation of Working Foliar Spray Solution (1 ppm)

Materials:

- **Triacontyl acetate** stock solution (1000 ppm)
- Distilled or deionized water
- Volumetric flask (1000 mL)
- Graduated cylinder or pipette

Procedure:

- Dilution: Pipette 1 mL of the 1000 ppm **Triacontyl acetate** stock solution into a 1000 mL volumetric flask.
- Final Volume: Add distilled or deionized water to the flask to make up the final volume to 1000 mL.
- Mixing: Invert the flask several times to ensure the solution is thoroughly mixed. The resulting solution will have a concentration of 1 ppm.
- Application: The working solution is now ready for foliar application. It is recommended to use the solution on the same day it is prepared.

Protocol 3: Evaluation of Foliar Spray Efficacy

Experimental Design:

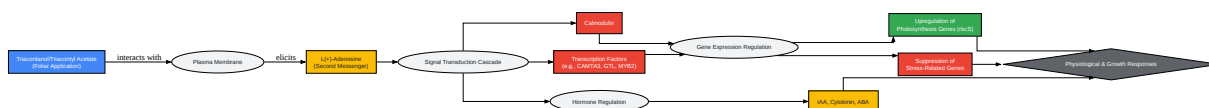
- Plant Material: Select healthy, uniform plants of the target species.
- Treatments: Include a negative control (water spray with surfactant), a vehicle control (ethanol and surfactant in water), and a range of **Triacontyl acetate** concentrations.
- Replicates: Use a sufficient number of replicates for each treatment group to ensure statistical significance (e.g., 5-10 plants per treatment).
- Application: Apply the foliar spray to the point of runoff, ensuring complete coverage of the foliage. Applications are typically made during the vegetative growth stage.

Data Collection and Analysis:

- **Morphological Parameters:** Measure plant height, number of leaves, leaf area, and fresh and dry weight of shoots and roots at specified time points after treatment.
- **Physiological Parameters:**
 - **Chlorophyll Content:** Measure the chlorophyll content using a SPAD meter or by solvent extraction and spectrophotometry.
 - **Photosynthetic Rate:** Use an infrared gas analyzer (IRGA) to measure the net photosynthetic rate, stomatal conductance, and transpiration rate.
- **Biochemical Parameters:**
 - **Enzyme Activities:** Analyze the activity of key enzymes involved in photosynthesis (e.g., RuBisCO) and stress response (e.g., superoxide dismutase, catalase).
- **Yield Parameters:** For crop species, measure relevant yield components such as fruit number, fruit weight, seed number, and total yield at harvest.
- **Statistical Analysis:** Analyze the collected data using appropriate statistical methods (e.g., ANOVA followed by a post-hoc test) to determine the significance of the observed effects.

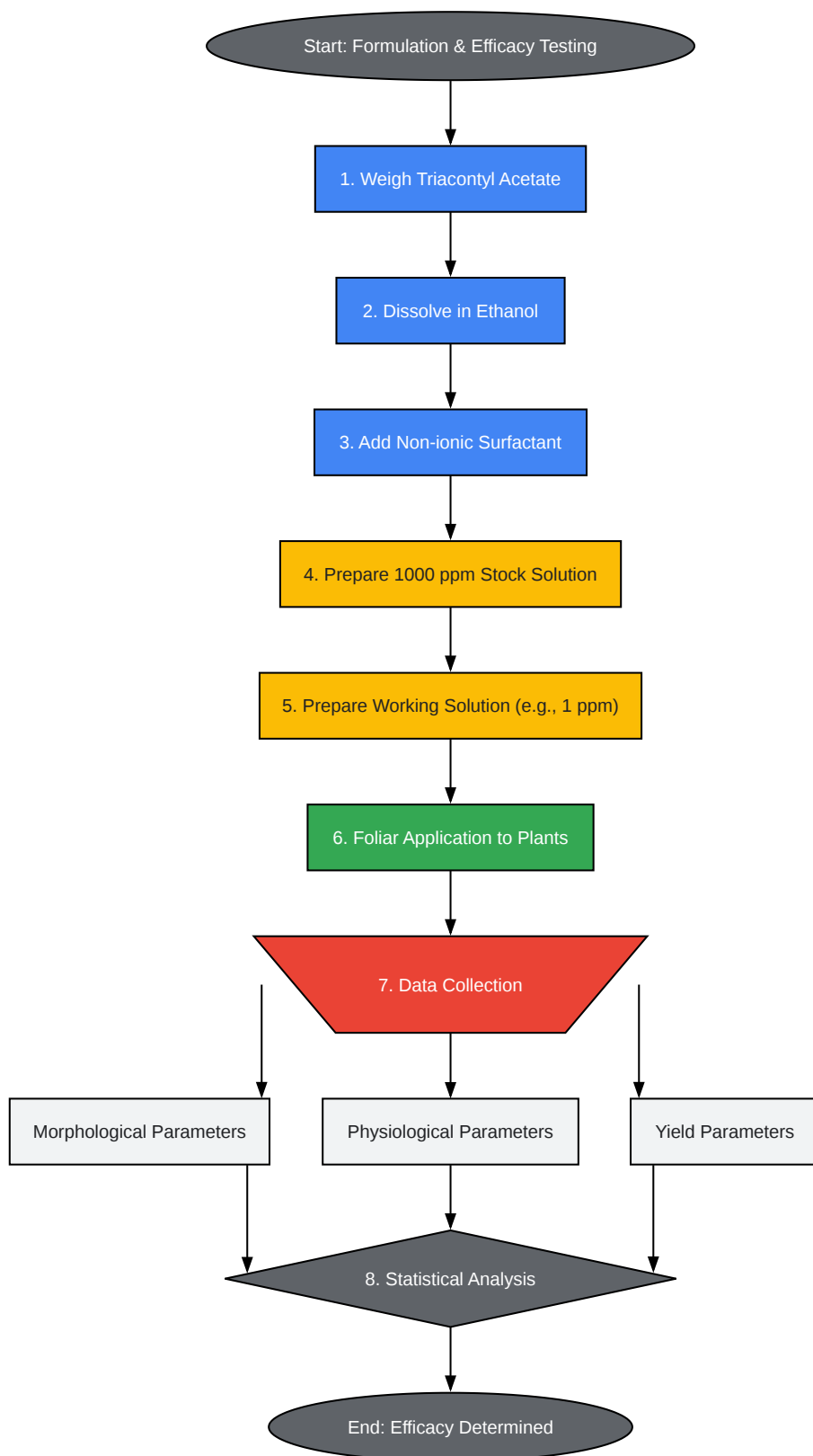
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the proposed signaling pathway of Triacontanol (as a proxy for **Triacontyl acetate**) and the experimental workflow for formulation and efficacy testing.



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Caption: Proposed signaling pathway of Triacontanol in plants.



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Caption: Experimental workflow for formulation and efficacy testing.

Concluding Remarks

The protocols and information provided herein offer a comprehensive guide for the formulation and application of **Triacontyl acetate** as a foliar spray for plant growth regulation research. Adherence to these guidelines, with appropriate modifications for specific experimental contexts, will facilitate reproducible and reliable results. Further research into the precise molecular targets and signaling components of the **Triacontyl acetate** pathway will continue to enhance our understanding and application of this potent plant biostimulant.

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References

- 1. cabidigitallibrary.org [cabidigitallibrary.org]
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